

Application Notes and Protocols for Citreoviridin Analysis in Maize

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Compound of Interest

Compound Name: Citreoviridin

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These application notes provide detailed methodologies for the sample preparation and analysis of **Citreoviridin** in maize, a neurotoxic mycotoxin of significant concern for food safety and toxicology studies. The following protocols offer robust and validated techniques for the extraction, purification, and quantification of **Citreoviridin**, ensuring accurate and reproducible results.

Quantitative Data Summary

The selection of a sample preparation method can significantly impact the recovery and sensitivity of the analysis. Below is a summary of quantitative data from validated methods for **Citreoviridin** analysis in maize.

Method	Extraction Solvent	Cleanup Method	Analytical Method	Recovery Rate (%)	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
Method 1	Dichloromethane	Solid-Phase Extraction (SPE) with Silica and Amino columns	HPLC with Fluorescence Detection	91.0 - 102.8	2 ng/g	Not Reported	[1]
Method 2	Acetonitrile:Water (70:30)	Multiple-Impurity Adsorption (MIA)	LC-MS/MS	77.5 - 98.4	Not Reported	Not Reported	
Method 3	Acetonitrile with 0.1% Formic Acid	QuEChE RS	LC-MS/MS	80.77 - 109.83	Not Reported	0.53 - 89.28 µg/Kg	[2]

Note: Recovery rates and detection limits can vary based on the specific maize matrix, contamination level, and instrumentation used.

Experimental Protocols

Protocol 1: Dichloromethane Extraction with SPE Cleanup

This protocol is a reliable method for the quantitative determination of **Citreoviridin** in maize and is suitable for analysis by HPLC with fluorescence detection.[\[1\]](#)

1. Sample Preparation and Extraction:

- Grind a representative sample of maize to a fine powder (e.g., to pass a 20-mesh sieve).
- Weigh 50 g of the ground maize into a 500 mL blender jar.
- Add 200 mL of dichloromethane to the blender jar.
- Blend at high speed for 2 minutes.
- Filter the extract through fluted filter paper into a 250 mL graduated cylinder.
- Record the volume of the filtrate.
- Transfer the filtrate to a 500 mL round-bottom flask and evaporate to dryness using a rotary evaporator at a temperature not exceeding 50°C.

2. Solid-Phase Extraction (SPE) Cleanup:

- Silica SPE Column:
 - Condition a silica SPE cartridge (e.g., 6 mL, 500 mg) by washing with 6 mL of hexane.
 - Dissolve the residue from the extraction step in 2 mL of dichloromethane and apply it to the conditioned silica cartridge.
 - Wash the flask with another 2 mL of dichloromethane and add it to the cartridge.
 - Wash the cartridge with 6 mL of hexane, followed by 6 mL of dichloromethane. Discard these washes.
 - Elute the **Citreoviridin** from the silica cartridge with 10 mL of dichloromethane:acetone (9:1, v/v).
 - Collect the eluate and evaporate to dryness under a gentle stream of nitrogen.
- Amino SPE Column:
 - Condition an amino SPE cartridge (e.g., 3 mL, 500 mg) by washing with 5 mL of hexane.

- Dissolve the residue from the silica cleanup in 2 mL of dichloromethane and apply it to the conditioned amino cartridge.
- Wash the cartridge with 5 mL of dichloromethane:hexane (1:1, v/v). Discard the wash.
- Elute the **Citreoviridin** with 10 mL of dichloromethane:acetone (9:1, v/v).
- Collect the eluate and evaporate to dryness.
- Reconstitute the final residue in a known volume of mobile phase for HPLC analysis.

3. HPLC Analysis:

- Column: Normal-phase silica column.
- Mobile Phase: Ethyl acetate-hexane (75 + 25).[\[1\]](#)
- Flow Rate: 1.5 mL/min.[\[1\]](#)
- Detection: Fluorescence detector with excitation at 388 nm and emission at 480 nm.[\[1\]](#)
- Injection Volume: 100 µL.

Protocol 2: Acetonitrile Extraction with QuEChERS Cleanup

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for multi-mycotoxin analysis and can be adapted for **Citreoviridin**, particularly for LC-MS/MS analysis.[\[2\]](#)

1. Sample Preparation and Extraction:

- Weigh 5 g of homogenized maize sample into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile with 0.1% formic acid.
- Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate tribasic dihydrate, 0.5 g sodium citrate dibasic sesquihydrate).

- Vortex vigorously for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.

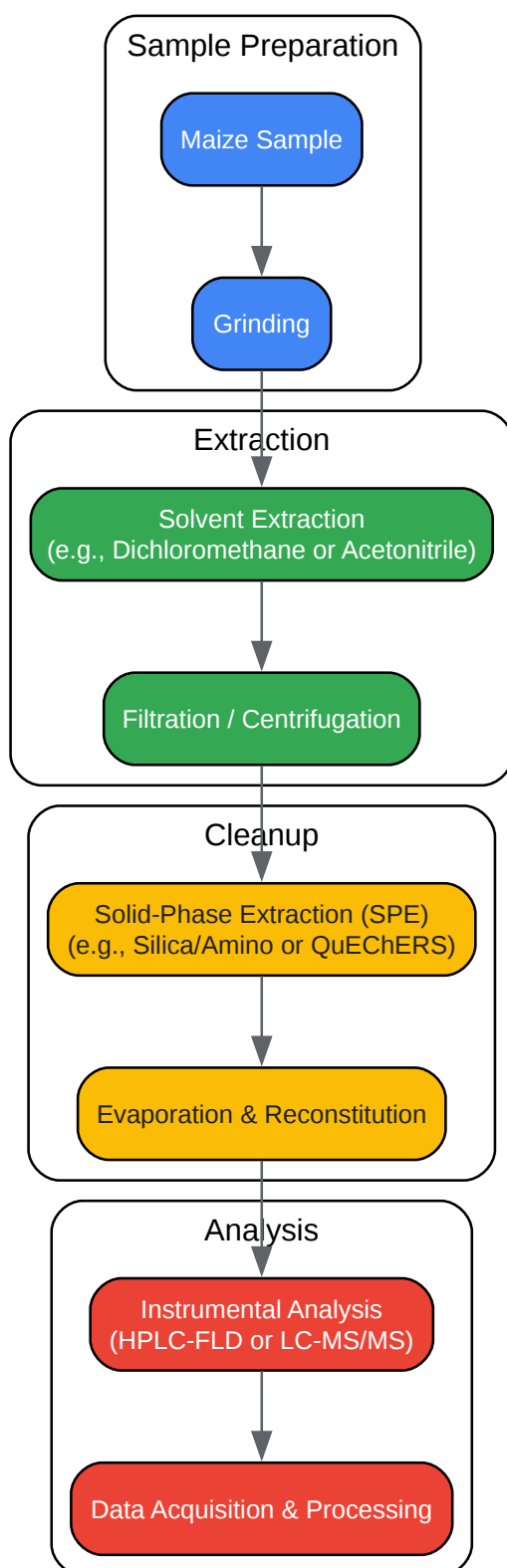
2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Take a 1 mL aliquot of the supernatant (acetonitrile layer) and transfer it to a 2 mL d-SPE tube containing a cleanup sorbent (e.g., 150 mg MgSO₄, 50 mg PSA, 50 mg C18).
- Vortex for 30 seconds.
- Centrifuge at 10,000 rpm for 5 minutes.
- Filter the supernatant through a 0.22 µm filter into an autosampler vial for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- Column: A C18 reversed-phase column is typically used.
- Mobile Phase: A gradient of water and methanol or acetonitrile, both containing a small percentage of a modifier like formic acid or ammonium formate, is common.
- Ionization Mode: Electrospray ionization (ESI) in positive mode is generally suitable for **Citreoviridin**.
- MS/MS Detection: Monitor for specific precursor and product ion transitions for **Citreoviridin** to ensure selectivity and sensitivity.

Visualizations



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Caption: Experimental workflow for **Citreoviridin** analysis in maize.

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References

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- 2. Frontiers | Development and validation of a QuEChERS-LC-MS/MS method for determination of multiple mycotoxins in maize and sorghum from Botswana [frontiersin.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Citreoviridin Analysis in Maize]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190807#sample-preparation-techniques-for-citreoviridin-analysis-in-maize]

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